

Safeguarding Your Laboratory: Proper Disposal of Ethyl trans-2-decenoate

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Compound of Interest

Compound Name: Ethyl trans-2-decenoate

Cat. No.: B1663362

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For researchers and scientists handling **Ethyl trans-2-decenoate**, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. Adherence to established protocols minimizes risks and ensures compliance with regulatory standards. This guide provides essential information on the safe and effective disposal of **Ethyl trans-2-decenoate**.

Immediate Safety and Disposal Procedures

Ethyl trans-2-decenoate should be managed as a hazardous waste material. It is imperative to prevent its release into the environment. Do not allow this chemical to enter drains or surface water.^{[1][2]} In the event of a spill, absorb the material with a liquid-binding agent such as sand, diatomaceous earth, or a universal binding agent.^{[1][2]} The collected material must then be treated as hazardous waste and disposed of according to institutional and regulatory guidelines.

Key Disposal Steps:

- Waste Identification and Collection:
 - Clearly label a dedicated waste container for **Ethyl trans-2-decenoate** with its name and associated hazards.
 - Collect waste in a sealable, chemically compatible container to prevent leaks or spills.

- Storage:
 - Store the waste container in a designated, well-ventilated hazardous waste accumulation area.
 - Ensure the storage area is away from incompatible materials, particularly strong oxidizing agents.[3]
- Professional Disposal:
 - Arrange for the disposal of the chemical waste through a licensed hazardous waste disposal company.
 - Follow all local, state, and federal regulations for the transportation and disposal of hazardous materials. The Resource Conservation and Recovery Act (RCRA) provides the framework for hazardous waste management in the United States.[4][5]

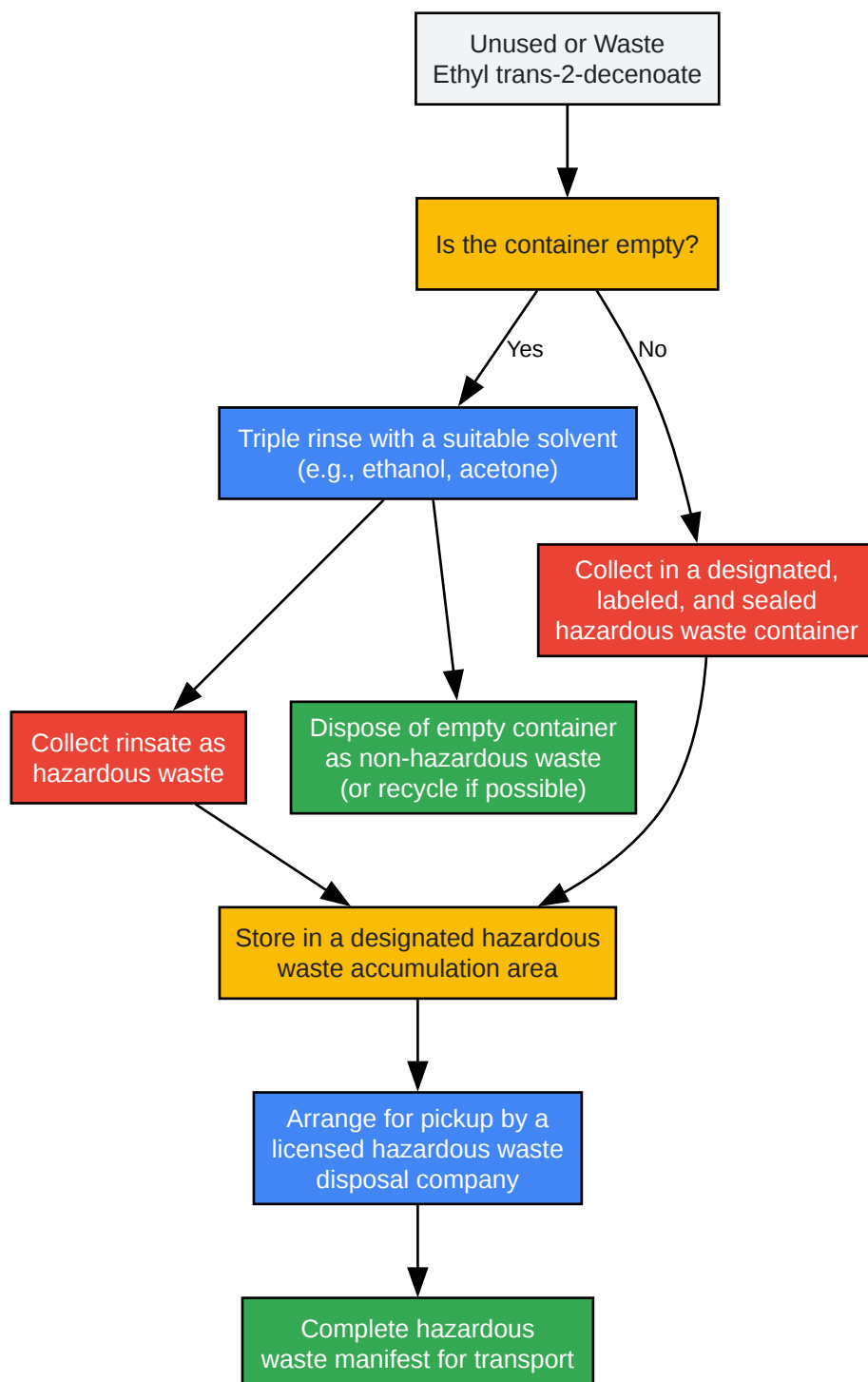
Hazard and Physical Property Summary

For quick reference, the following table summarizes the key hazard and physical data for **Ethyl trans-2-decenoate**. This information is crucial for safe handling and in determining the appropriate disposal route.

Property	Value	Source
Physical State	Liquid	[3]
Appearance	Colorless to pale yellow	[1][2][3]
Flash Point	91 °C / 195.8 °F (closed cup)	[6]
Boiling Point	251 °C / 483.8 °F	[3]
Density	0.88 g/mL at 25 °C	[6]
Hazards	Skin Irritant, Eye Irritant	[1][6]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Ethyl trans-2-decenoate** in a laboratory setting.



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Disposal workflow for **Ethyl trans-2-decenoate**.

Disclaimer: This information is intended for guidance and educational purposes only. Always consult your institution's specific safety protocols and the manufacturer's Safety Data Sheet (SDS) before handling or disposing of any chemical.

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